

An In-depth Technical Guide to the Chemical Properties of Acid Blue 129

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Compound of Interest

Compound Name: Acid Blue 129

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties of **Acid Blue 129** (C.I. 62058), an anthraquinone-based synthetic dye. The information is curated for professionals in research and development who require detailed chemical data for applications ranging from analytical chemistry to environmental science.

General Chemical Properties

Acid Blue 129 is a synthetic dye belonging to the anthraquinone class, characterized by its vibrant blue color.[1][2] It is widely used in the textile industry for dyeing protein fibers like wool and silk, as well as synthetic fibers such as nylon.[2][3] Its chemical structure features sulfonic acid groups, which impart water solubility and facilitate its application from acidic dye baths.[1][4] The compound is also frequently utilized as a model pollutant in environmental studies focused on wastewater treatment technologies due to its stability and persistence.[4]

Property	Value	Reference
CAS Number	6397-02-0	[1][2][5]
Molecular Formula	C ₂₃ H ₁₉ N ₂ NaO ₅ S	[2][5][6][7]
Molecular Weight	458.46 g/mol	[2][5]
IUPAC Name	Sodium 1-amino-9,10-dioxo-4-(2,4,6-trimethylanilino)anthracene-2-sulfonate	[4]
Synonyms	C.I. Acid Blue 129; Atanyl Blue PRL; Sodium 1-amino-4-(2,4,6-trimethylanilino)anthraquinone-2-sulfonate; Acid Fast Blue BS; Solway Blue RB; Weak Acid Brilliant Blue P-R	[1][6][7]
Chemical Structure	Anthraquinone	[2][4]

Physical and Spectroscopic Properties

Acid Blue 129 exists as a dark blue to purple powder.[8][9] Its solubility characteristics can appear contradictory in literature; while it is classified as an acid dye with sulfonic acid groups for water solubility, some sources report it as poorly or partly miscible in water, with a specific solubility of 10 g/L at 90°C.[1][8][10][11] This suggests that its solubility is temperature-dependent and may not be high under all conditions.

Table 2.1: Physical Properties

Property	Value	Reference
Appearance	Dark-blue or dark purple powder	[8][9]
Melting Point	>300 °C (>572 °F)	[8][9][11]

| Solubility | 10 g/L in water (at 90°C) |[\[10\]](#)[\[11\]](#)[\[12\]](#) |

Table 2.2: Spectroscopic Properties

Wavelength (λ_{max})	Conditions / Solvent	Reference
629 nm	Not specified	[4] [11] [13]
600 nm	Aqueous solution	[4]

| 594 nm | Aqueous solution (pH 4-12) |[\[4\]](#) |

Chemical Stability and Reactivity

Acid Blue 129 is stable under normal temperature and pressure conditions.[\[5\]](#) However, it is incompatible with strong oxidizing and reducing agents.[\[5\]](#) Contact with oxidizing agents such as nitrates, oxidizing acids, and chlorine bleaches should be avoided to prevent potential ignition.[\[8\]](#)

Reactivity Profile:

- In Concentrated Sulfuric Acid: Dissolves to form a blue solution, which turns reddish-blue upon dilution.[\[10\]](#)[\[11\]](#)
- In Concentrated Nitric Acid: Produces a ginger-yellow color.[\[10\]](#)[\[11\]](#)
- With Hydrochloric Acid: The color of its aqueous solution remains unchanged, but a precipitate forms.[\[10\]](#)[\[11\]](#)
- With Sodium Hydroxide: The solution turns bluish-purple, accompanied by precipitation.[\[10\]](#)[\[11\]](#)
- Hazardous Decomposition: When heated to decomposition, it can emit irritating and toxic fumes and gases.[\[5\]](#)
- Polymerization: Hazardous polymerization will not occur.[\[5\]](#)

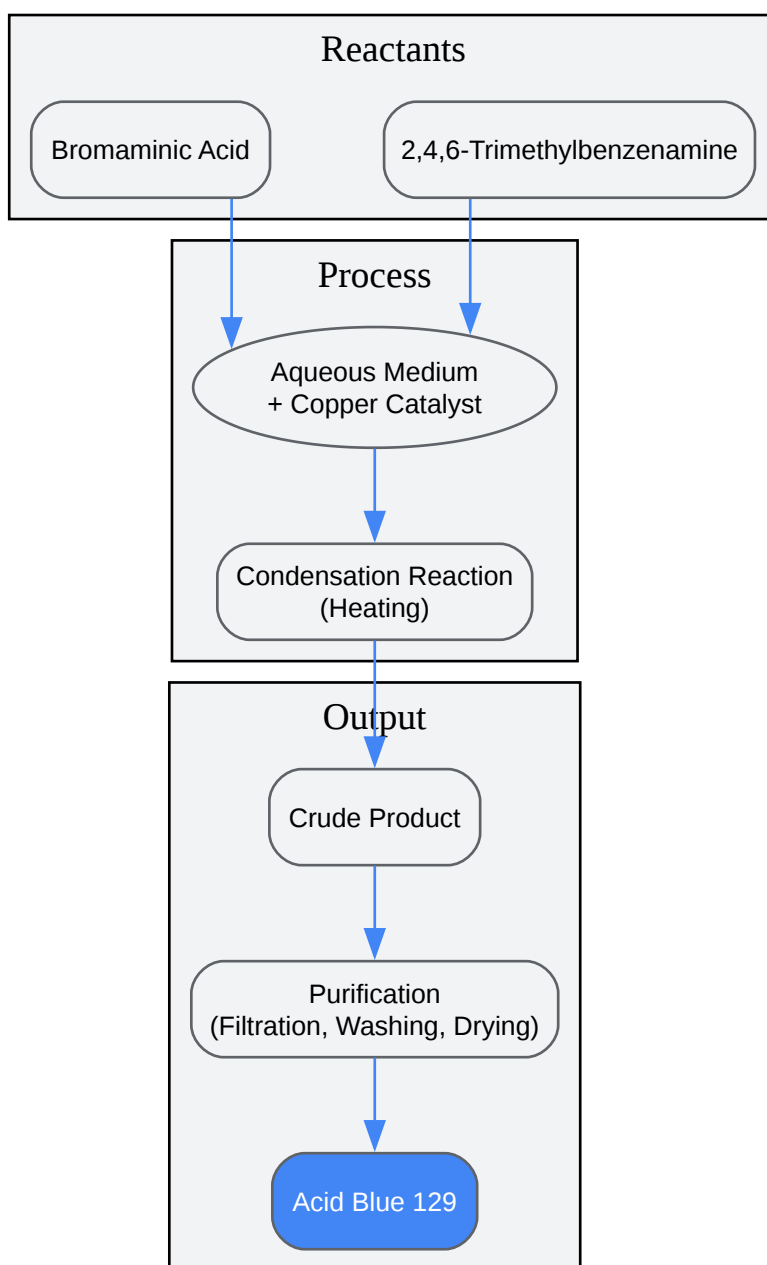
Experimental Protocols

4.1 Synthesis of **Acid Blue 129**

The primary manufacturing method for **Acid Blue 129** involves the condensation of 1-Amino-4-bromo-9,10-dioxo-9,10-dihydroanthracene-2-sulfonic acid with 2,4,6-Trimethylbenzenamine.[2]
[14] Industrial synthesis often uses a copper catalyst.[15]

General Protocol Outline:

- **Reactant Preparation:** 1-Amino-4-bromo-9,10-dioxo-9,10-dihydroanthracene-2-sulfonic acid (bromaminic acid) and 2,4,6-Trimethylbenzenamine are prepared in an aqueous medium.
- **Condensation Reaction:** The reactants are mixed in the presence of a catalyst, such as a monovalent copper complex, which has been shown to improve reaction efficiency and reduce byproducts.[15] An acid-binding agent is also added.
- **Heating:** The reaction mixture is heated to facilitate the condensation reaction, leading to the formation of the **Acid Blue 129** molecule.
- **Isolation and Purification:** After the reaction is complete, the product is isolated from the reaction mixture. This may involve filtration, washing, and drying to obtain the final dye powder.



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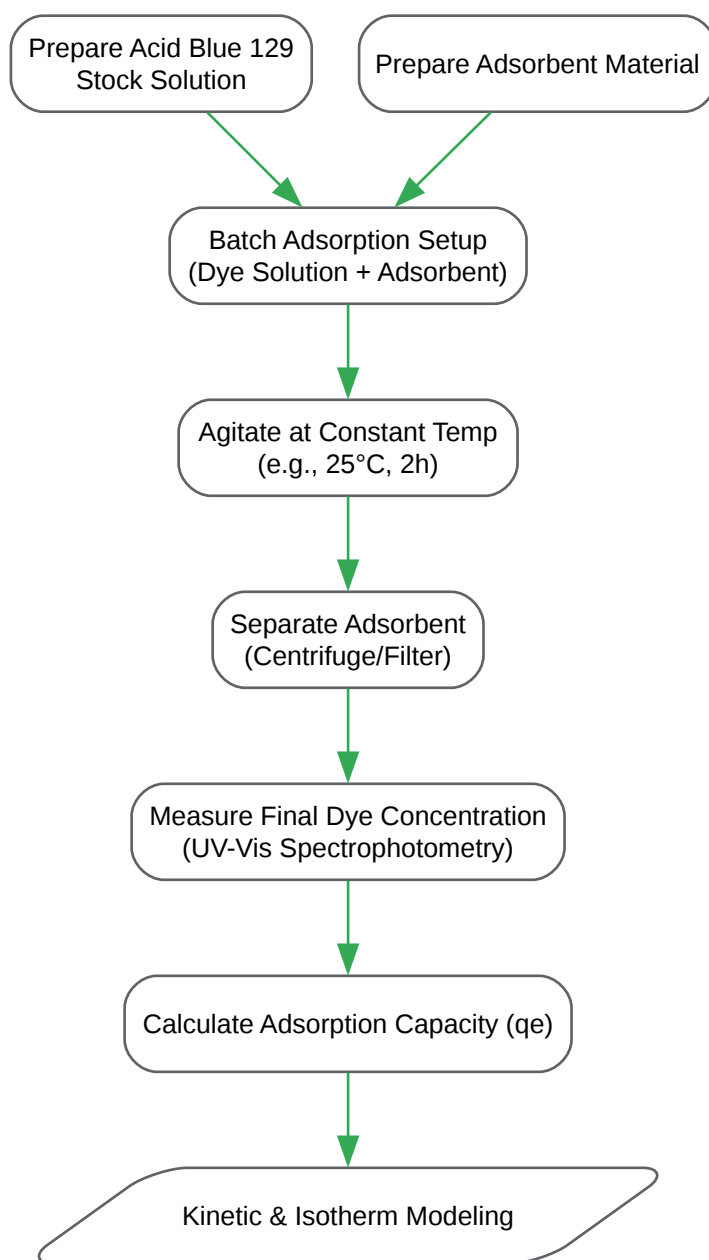
Caption: Synthesis workflow for **Acid Blue 129**.

4.2 Adsorption Studies for Wastewater Treatment

Acid Blue 129 is a common target compound for testing the efficacy of new adsorbents for wastewater remediation. The following protocol is a generalized methodology based on such studies.^{[4][16]}

Methodology:

- Preparation of Dye Stock Solution: A stock solution of **Acid Blue 129** (e.g., 1000 mg/L) is prepared by dissolving a known weight of the dye in deionized water. Working solutions of desired concentrations are prepared by diluting the stock solution.
- Batch Adsorption Experiments:
 - A fixed amount of adsorbent material (e.g., activated carbon) is added to a series of flasks containing the dye solution at a known initial concentration.[\[16\]](#)
 - The flasks are agitated in a shaker bath at a constant temperature for a specified period to reach equilibrium.
 - Parameters such as pH, adsorbent dosage, initial dye concentration, and temperature are varied systematically to study their effect on dye removal.
- Analysis:
 - After agitation, the solution is separated from the adsorbent by centrifugation or filtration.
 - The remaining concentration of **Acid Blue 129** in the supernatant is determined spectrophotometrically by measuring the absorbance at its λ_{max} (e.g., 600 nm).[\[4\]](#)
- Data Evaluation: The amount of dye adsorbed per unit mass of adsorbent (q_e) is calculated. The data is then fitted to various kinetic (e.g., pseudo-first-order, pseudo-second-order) and isotherm (e.g., Langmuir, Freundlich) models to understand the adsorption mechanism and capacity.[\[4\]](#)[\[17\]](#)



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Caption: Experimental workflow for an adsorption study.

4.3 Nonlinear Absorption (NLA) Analysis

Recent studies have investigated the nonlinear optical properties of **Acid Blue 129** using the Z-scan method. This technique is crucial for identifying materials for applications in nonlinear optics.[18]

Methodology:

- **Sample Preparation:** Solutions of **Acid Blue 129** are prepared in various polar solvents (e.g., ethanol, methanol, DMSO).
- **Characterization:** The linear absorption and fluorescence spectra of the solutions are recorded using UV-Visible and fluorescence spectrophotometers.
- **Z-Scan Measurement:** The open-aperture (OA) Z-scan method is employed using a laser source (e.g., at 650 nm).[18] The sample is moved along the z-axis through the focal point of a lens, and the transmitted intensity is measured.
- **Data Analysis:** The OA Z-scan curve reveals the nature of the nonlinear absorption. A peak indicates saturable absorption (SA), while a valley indicates reverse saturable absorption (RSA).[18] From this data, the nonlinear absorption coefficient (β) and the imaginary part of the third-order nonlinear susceptibility can be calculated.[18]

Conclusion

Acid Blue 129 possesses a well-defined set of chemical and physical properties that make it a staple in the textile industry and a valuable model compound in environmental and materials science research. Its anthraquinone structure provides high stability, while its sulfonic acid group ensures applicability from aqueous solutions. Understanding its reactivity, spectroscopic signature, and behavior in experimental settings is critical for its effective and safe use in various scientific and industrial applications.

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